

# In-Depth Technical Guide to Tri(p-tolyl)phosphine (CAS 1038-95-5)

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## Compound of Interest

Compound Name: *Tri-p-tolylphosphine*

Cat. No.: *B094635*

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## Introduction

Tri(p-tolyl)phosphine, identified by CAS number 1038-95-5, is an organophosphorus compound widely utilized as a ligand in organometallic chemistry and catalysis. This technical guide provides a comprehensive overview of its chemical and physical properties, spectroscopic characterization data, and a detailed experimental protocol for its application in a common cross-coupling reaction. The information herein is intended to support researchers and professionals in the fields of organic synthesis, catalysis, and drug development in the effective use of this versatile reagent.

Tri(p-tolyl)phosphine's utility stems from its electronic and steric properties. The three para-methylphenyl substituents create a sterically hindered environment around the central phosphorus atom, which can influence the coordination number and geometry of metal complexes. Electronically, the methyl groups are weakly electron-donating, which increases the electron density on the phosphorus atom and enhances its coordinating ability with transition metals. These characteristics make it a valuable ligand for a variety of palladium-catalyzed cross-coupling reactions, including the Suzuki-Miyaura, Heck, and Buchwald-Hartwig amination reactions.

## Physicochemical Properties

The fundamental physical and chemical properties of Tri(p-tolyl)phosphine are summarized in the table below. This data is essential for its proper handling, storage, and use in experimental setups.

Property	Value
CAS Number	1038-95-5
Molecular Formula	C <sub>21</sub> H <sub>21</sub> P
Molecular Weight	304.37 g/mol
Appearance	White to off-white or light yellow crystalline powder
Melting Point	144-148 °C
Solubility	Soluble in organic solvents such as dichloromethane and toluene; Insoluble in water.
Stability	Stable under normal laboratory conditions; should be stored away from strong oxidizing agents.
Synonyms	Tris(4-methylphenyl)phosphine, TPTP

## Spectroscopic Characterization

Spectroscopic analysis is critical for verifying the identity and purity of Tri(p-tolyl)phosphine. The following table summarizes key spectroscopic data.

Spectroscopy	Data
$^1\text{H}$ NMR ( $\text{CDCl}_3$ )	Chemical shifts ( $\delta$ ) for a deuterated analog are reported as:• $\delta \approx 7.06$ ppm (Aromatic protons)• $\delta \approx 2.26$ ppm (Methyl protons)[1]
$^{13}\text{C}$ NMR ( $\text{CDCl}_3$ )	Chemical shifts ( $\delta$ ) for a deuterated analog are reported as:• $\delta \approx 138.8$ ppm (C4, ipso-carbon attached to the methyl group)• $\delta \approx 134.2$ ppm (C1, ipso-carbon attached to phosphorus)• $\delta \approx 133.4$ ppm (C2, ortho-aromatic carbons)• $\delta \approx 129.1$ ppm (C3, meta-aromatic carbons)• $\delta \approx 21.7$ ppm (Methyl carbon)[1]
$^{31}\text{P}$ NMR ( $\text{CDCl}_3$ )	Chemical shift ( $\delta$ ) for a deuterated analog is reported as:• $\delta \approx -8.8$ ppm[1]
FT-IR	Characteristic absorption bands are expected for:• Aromatic C-H stretching ( $\sim 3100$ - $3000$ $\text{cm}^{-1}$ )• Aliphatic C-H stretching ( $\sim 3000$ - $2850$ $\text{cm}^{-1}$ )• C=C aromatic ring stretching ( $\sim 1600$ - $1450$ $\text{cm}^{-1}$ )• P-C stretching
Mass Spectrometry	Molecular Ion ( $\text{M}^+$ ): $m/z \approx 304.14$

## Experimental Protocols

Tri(*p*-tolyl)phosphine is a common ligand in palladium-catalyzed cross-coupling reactions. Below is a representative experimental protocol for a Suzuki-Miyaura coupling reaction.

### Suzuki-Miyaura Coupling of an Aryl Bromide with an Arylboronic Acid

This protocol describes the palladium-catalyzed cross-coupling of 4-bromoacetophenone with phenylboronic acid to form 4-acetylbiphenyl, a reaction for which tolylphosphines have been shown to be effective ligands.[2]

Reagents and Equipment:

- 4-Bromoacetophenone
- Phenylboronic acid
- Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ )
- Tri(p-tolyl)phosphine ( $\text{P}(\text{p-tolyl})_3$ )
- Potassium carbonate ( $\text{K}_2\text{CO}_3$ ) or another suitable base
- Toluene
- Water
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Inert atmosphere (Nitrogen or Argon)

#### Procedure:

- To a round-bottom flask equipped with a magnetic stir bar, add 4-bromoacetophenone (1.0 mmol, 1 equiv.), phenylboronic acid (1.5 mmol, 1.5 equiv.), and potassium carbonate (2.0 mmol, 2.0 equiv.).
- Add palladium(II) acetate (0.01 mmol, 1 mol%) and Tri(p-tolyl)phosphine (0.04 mmol, 4 mol%).
- The flask is evacuated and backfilled with an inert atmosphere (e.g., nitrogen or argon) three times.
- Add toluene (5 mL) and water (1 mL) to the flask via syringe.
- The reaction mixture is heated to 100 °C with vigorous stirring.

- The reaction progress is monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, the reaction mixture is cooled to room temperature.
- The mixture is diluted with ethyl acetate and washed with water and brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product is purified by column chromatography on silica gel to yield the desired 4-acetylbiphenyl.

## Catalytic Cycle Visualization

The Suzuki-Miyaura reaction proceeds via a catalytic cycle involving the palladium catalyst. The phosphine ligand plays a crucial role in stabilizing the palladium species and facilitating the key steps of oxidative addition and reductive elimination.

Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

## Conclusion

Tri(p-tolyl)phosphine is a robust and effective phosphine ligand with significant applications in modern organic synthesis. Its steric and electronic properties make it a ligand of choice for numerous palladium-catalyzed cross-coupling reactions, enabling the efficient construction of complex molecular architectures. The characterization data and experimental protocol provided in this guide offer a valuable resource for researchers, facilitating the successful application of Tri(p-tolyl)phosphine in the laboratory.

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## References

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